

Application Notes and Protocols for Gersizangitide (AXT-107)

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Compound of Interest

Compound Name: Gersizangitide

Cat. No.: B15186211

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Introduction

Gersizangitide (also known as AXT-107) is a synthetic peptide composed of 20 amino acids derived from collagen IV.[1] It is an anti-angiogenic agent being investigated for the treatment of retinal vascular diseases such as wet age-related macular degeneration (AMD) and diabetic macular edema.[2][3] **Gersizangitide** exhibits a dual mechanism of action, inhibiting vascular endothelial growth factor (VEGF) signaling while simultaneously activating the Tie2 pathway, both of which are crucial in the regulation of vascular stability and permeability.[1][2] These application notes provide detailed protocols for the solubilization, preparation, and storage of **Gersizangitide** for in vitro and preclinical research.

Data Presentation

Table 1: Gersizangitide Stock Solution Preparation

Desired Stock Concentration	Solvent	Mass of Gersizangitide for 1 mL	Mass of Gersizangitide for 5 mL	Mass of Gersizangitide for 10 mL
1 mM	Water	2.357 mg	11.785 mg	23.57 mg
5 mM	Water	11.785 mg	58.925 mg	117.85 mg
10 mM	Water	23.57 mg	117.85 mg	235.7 mg

Note: The molecular weight of **Gersizangitide** is assumed to be approximately 2357 g/mol based on typical peptide composition. Adjust calculations based on the specific molecular weight provided by the manufacturer.

Table 2: Recommended Storage Conditions for Gersizangitide Solutions

Storage Temperature	Shelf Life	Recommendations
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Seal tightly and protect from light and moisture.
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Seal tightly and protect from light and moisture.

Experimental Protocols

Protocol 1: Solubilization of Gersizangitide

This protocol describes the steps for dissolving lyophilized **Gersizangitide** powder to create a stock solution.

Materials:

- **Gersizangitide** (lyophilized powder)
- Sterile, nuclease-free water
- Ultrasonic bath
- Sterile, conical polypropylene tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate:** Allow the vial of lyophilized **Gersizangitide** to equilibrate to room temperature before opening to prevent condensation.
- **Solvent Addition:** Add the appropriate volume of sterile, nuclease-free water to the vial to achieve the desired stock concentration (refer to Table 1). For example, to prepare a 10 mM stock solution, add 0.0425 mL of water to 1 mg of **Gersizangitide**.
- **Dissolution:** Gently vortex the vial to mix. If the peptide does not fully dissolve, sonicate the solution in an ultrasonic bath. A solubility of up to 33.33 mg/mL in water has been reported.
- **Verification:** Visually inspect the solution to ensure it is clear and free of particulates.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol details the dilution of the **Gersizangitide** stock solution for use in cell-based assays.

Materials:

- **Gersizangitide** stock solution (from Protocol 1)
- Appropriate sterile cell culture medium or buffer (e.g., PBS)
- Sterile, conical polypropylene tubes
- Calibrated micropipettes and sterile tips
- 0.22 μm sterile syringe filter

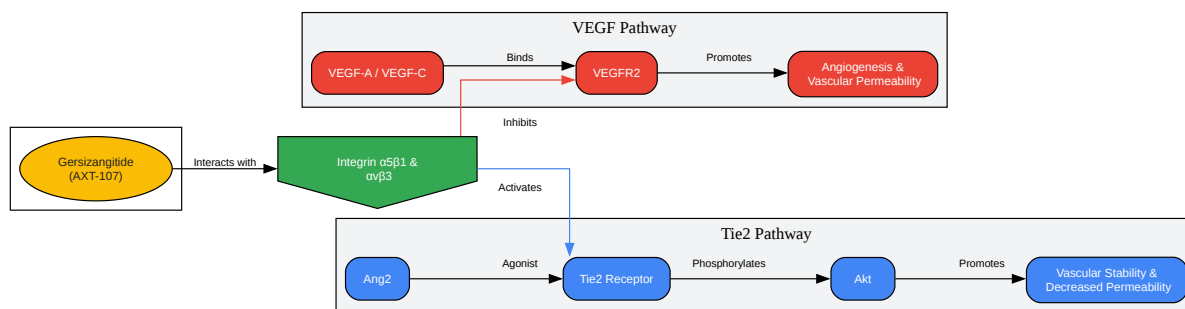
Procedure:

- **Calculate Dilution:** Determine the volume of stock solution required to achieve the final desired working concentration in your experimental volume. For example, to prepare 1 mL of a 100 μM working solution from a 10 mM stock, add 10 μL of the stock solution to 990 μL of culture medium.

- Dilution: In a sterile tube, add the calculated volume of the stock solution to the appropriate volume of sterile culture medium or buffer.
- Sterilization: Filter the final working solution through a 0.22 μm sterile syringe filter before adding it to your cell cultures. This step is critical to prevent contamination.
- Immediate Use: Use the freshly prepared working solution immediately for your experiments to ensure stability and activity.

Visualizations

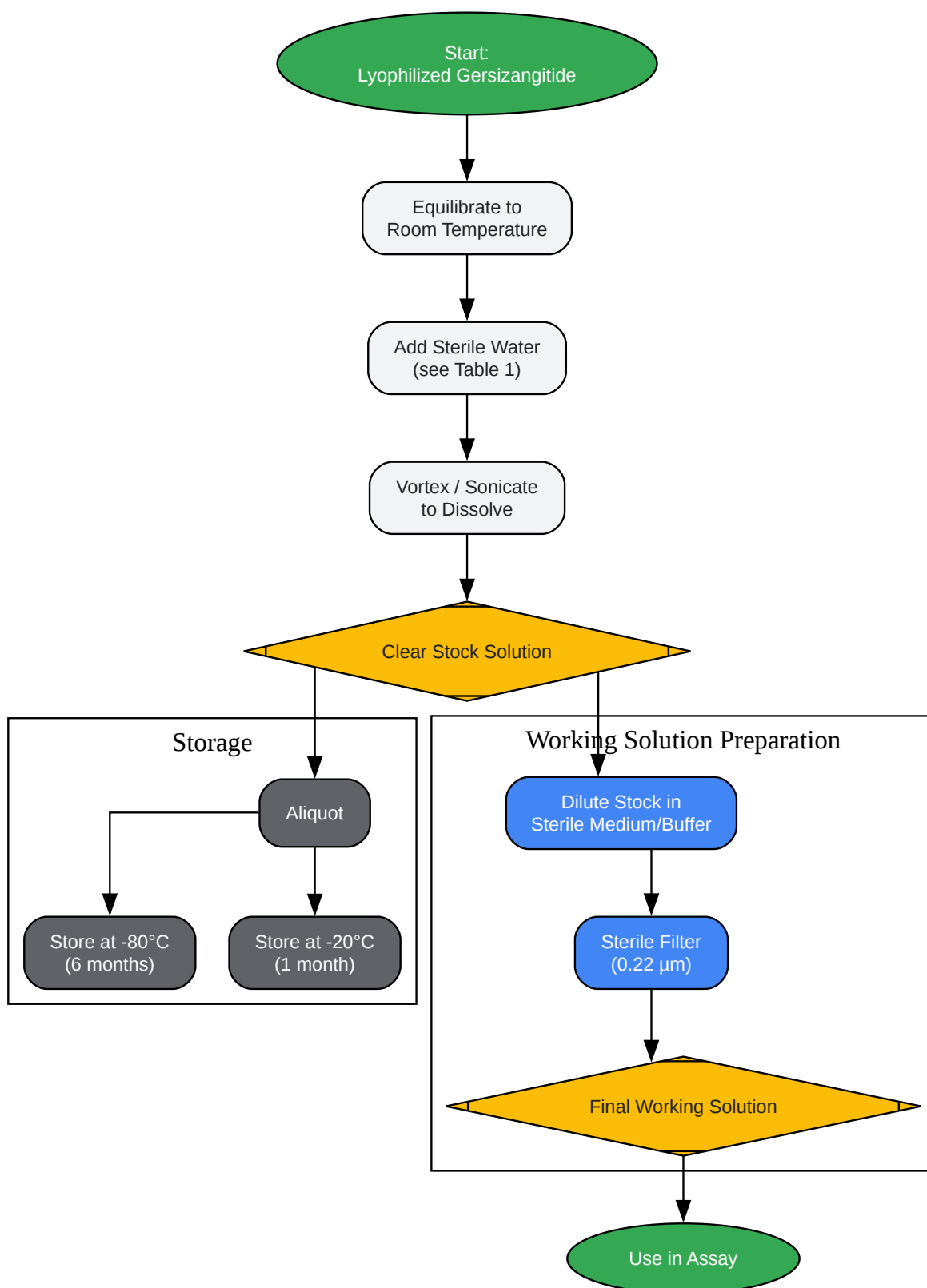
Gersizangitide Mechanism of Action



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Caption: Dual mechanism of **Gersizangitide** on VEGF and Tie2 signaling pathways.

Experimental Workflow for Gersizangitide Preparation



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Caption: Workflow for the solubilization and preparation of **Gersizangitide**.

Mechanism of Action

Gersizangitide is a peptide that modulates two key pathways involved in angiogenesis and vascular stability.

- **VEGF Pathway Inhibition:** **Gersizangitide** interacts with integrins $\alpha v \beta 3$ and $\alpha 5 \beta 1$, which in turn inhibits the pro-angiogenic vascular endothelial growth factor receptor 2 (VEGFR2). By blocking VEGF receptor signaling, **Gersizangitide** can inhibit neovascularization and reduce vascular leakage.
- **Tie2 Pathway Activation:** The interaction with integrins also leads to the activation of the Tie2 receptor tyrosine kinase. **Gersizangitide** acts as an agonist to the Tie2 receptor in the presence of Angiopoietin-2 (Ang2). Activation of Tie2 promotes the phosphorylation of downstream effectors such as Akt, leading to enhanced vascular stability, decreased vascular permeability, and suppression of inflammation.

This dual action of inhibiting a pro-angiogenic pathway while activating a vessel-stabilizing pathway makes **Gersizangitide** a promising therapeutic candidate for diseases characterized by pathological neovascularization and vascular leakage.

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